

Personal protective equipment for handling 3,3'-Dinitrobenzophenone

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Compound of Interest

Compound Name: *3,3'-Dinitrobenzophenone*

Cat. No.: *B181326*

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Essential Safety & Handling Guide: 3,3'-Dinitrobenzophenone

As Senior Application Scientists, our commitment extends beyond supplying high-purity compounds; we are dedicated to ensuring you can handle them with the utmost confidence and safety. This guide provides an in-depth, procedural framework for the safe handling of **3,3'-Dinitrobenzophenone** (CAS No: 21222-05-9). The protocols herein are designed to establish a self-validating system of safety, grounded in the specific hazards of the material and best practices in laboratory science.

Hazard Assessment: The "Why" Behind the Precautions

Understanding the intrinsic risks of a compound is the foundation of safe handling. **3,3'-Dinitrobenzophenone** is a combustible solid with specific GHS (Globally Harmonized System) classifications that dictate our choice of Personal Protective Equipment (PPE). The causality is direct: the hazard defines the barrier required.

- Skin Irritation (H315): The compound can cause skin irritation upon contact. This necessitates the use of chemical-resistant gloves to prevent direct dermal exposure.
- Serious Eye Irritation (H319): There is a significant risk of serious eye irritation if the solid or its dust enters the eyes. This mandates the use of protective eyewear, such as safety glasses with side shields or chemical splash goggles.

- Respiratory Irritation (H335): Inhalation of dust particles may lead to respiratory tract irritation. Therefore, respiratory protection is essential, particularly when handling the powder outside of a certified chemical fume hood.

While specific occupational exposure limits (OELs) for **3,3'-Dinitrobenzophenone** are not established, regulatory bodies like OSHA and NIOSH have set limits for mixed dinitrobenzene isomers at 1 mg/m³ over an 8-hour or 10-hour workshift, respectively.[\[1\]](#) Prudence dictates that handling procedures should aim to stay well below these established limits for related compounds.

| Parameter | Classification & Data | Source |
|-------------------|---|---------------------|
| GHS Pictogram | GHS07 (Exclamation Mark) | |
| Signal Word | Warning | |
| Hazard Statements | H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation | |
| Physical Form | White to light yellow powder or crystal | |
| Storage Class | 11 - Combustible Solids | |
| Recommended OEL | No specific OEL. Adhere to 1 mg/m ³ (TWA) for general dinitrobenzene as a precaution. | [1] |

Core PPE & Operational Plan

A multi-layered approach to PPE is critical. The following protocol provides a step-by-step guide for establishing a safe operational workflow.

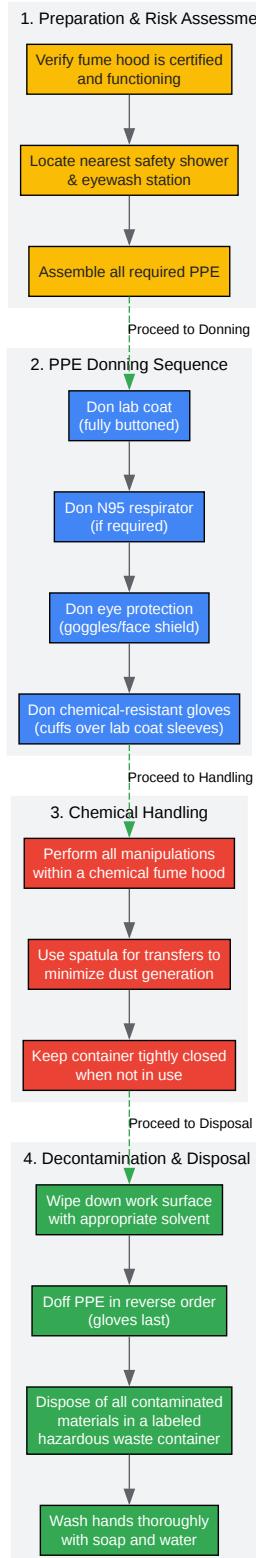
- Hand Protection: Chemical-resistant, powder-free nitrile gloves are required. Thicker gloves generally offer better protection.[\[2\]](#) Always inspect gloves for tears or punctures before use.

Gloves should be changed every 30-60 minutes or immediately upon known or suspected contact with the chemical.[2]

- Eye & Face Protection: At a minimum, safety glasses with side shields are mandatory. For operations with a higher risk of splashing or dust generation (e.g., weighing large quantities), chemical splash goggles or a full-face shield are required to provide more comprehensive protection.[2]
- Body Protection: A fully buttoned laboratory coat must be worn. For tasks with a significant risk of contamination, consider a disposable gown made of a low-permeability fabric.[2]
- Respiratory Protection: All work that may generate dust must be conducted in a certified chemical fume hood.[3] If this is not feasible, a NIOSH-approved N95 dust mask or a higher-rated particulate respirator is required to prevent inhalation of airborne particles.[4]

The following diagram and protocol outline the critical decision points and procedural steps for safely handling **3,3'-Dinitrobenzophenone**.

Workflow: Handling 3,3'-Dinitrobenzophenone

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Caption: Decision and action workflow for safe handling of **3,3'-Dinitrobenzophenone**.

- Pre-Handling Checks:
 - Ensure the chemical fume hood is operational and has a valid certification.
 - Confirm the location and accessibility of the nearest eyewash station and safety shower.[\[3\]](#)
 - Gather all necessary PPE as specified above. Inspect each item for integrity.[\[3\]](#)
- Donning PPE:
 - Put on the lab coat, ensuring it is fully buttoned.
 - If required, fit your N95 respirator, ensuring a proper seal.
 - Put on safety goggles or a face shield.
 - Finally, put on chemical-resistant gloves, ensuring the cuffs of the gloves go over the sleeves of the lab coat to create a seal.[\[2\]](#)
- Handling the Compound:
 - Conduct all manipulations that could generate dust, such as weighing or transferring, inside a chemical fume hood to minimize inhalation exposure.[\[3\]](#)
 - Use a spatula or other appropriate tool to transfer the solid. Avoid pouring the powder in a way that creates airborne dust.[\[3\]](#)
 - Always keep the container tightly closed when not actively in use.
- Doffing PPE & Decontamination:
 - After handling is complete, decontaminate the work area.
 - Remove PPE in a manner that avoids self-contamination. The general order is to remove the most contaminated items first.
 - Remove the lab coat.
 - Remove eye protection.

- Remove gloves last by peeling them off from the cuff, turning them inside out.
- Dispose of all contaminated single-use PPE (gloves, masks, disposable gowns) in a clearly labeled hazardous waste container.[5][6]
- Immediately wash hands thoroughly with soap and water.

Emergency & Disposal Plans

- Small Spill (Solid): Alert others in the area. Wearing your full PPE, gently sweep or scoop the material into a labeled container for hazardous waste. Avoid actions that create dust. Clean the spill area with a damp cloth and place it in the waste container.[3]
- Skin Contact: Immediately flush the affected area with copious amounts of soap and water for at least 15 minutes.[4] Remove all contaminated clothing. Seek medical attention if irritation persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[6] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[6]

All waste contaminated with **3,3'-Dinitrobenzophenone** must be treated as hazardous waste.

- Solid Chemical Waste: Collect unused or contaminated solid material in a clearly labeled, sealed container designated for hazardous chemical waste.[3][5]
- Contaminated Materials: All disposable items that have come into contact with the chemical (e.g., gloves, weighing paper, paper towels) must be disposed of in the designated solid hazardous waste container.[3][5]
- Follow all institutional, local, and national regulations for the disposal of hazardous waste. Do not dispose of this chemical down the drain or in regular trash.[5]

References

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- PPE Requirements Hazardous Drug Handling. U.S. Department of Veterans Affairs. [\[Link\]](#)

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